

Application Notes and Protocols: In Vitro Assay of AMG 837

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606563

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Introduction

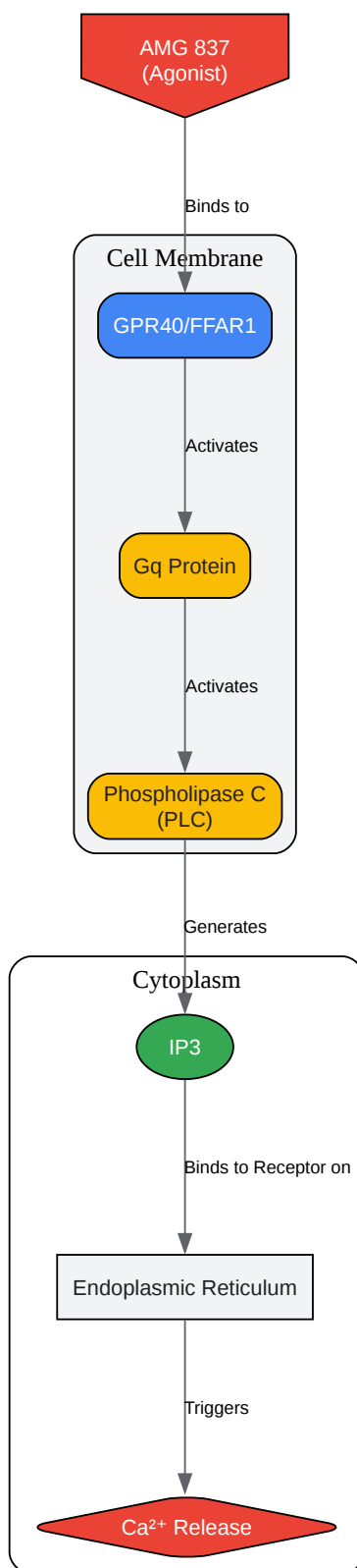
AMG 837 is a potent and selective partial agonist of the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1).[1] Contrary to any misunderstanding suggested by the "calcium hydrate" portion of a chemical name, AMG 837's mechanism of action does not involve direct interaction as a calcium salt. Instead, its activation of GPR40, a Gq-coupled receptor, stimulates a signaling cascade that results in the mobilization of intracellular calcium.[2][3] This application note provides a detailed protocol for an in vitro calcium flux assay to characterize the activity of AMG 837 on cells expressing GPR40.

Mechanism of Action

AMG 837 mimics the effect of endogenous long-chain free fatty acids by binding to and activating GPR40. This activation leads to the dissociation of the Gq alpha subunit, which in turn activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium ions into

the cytoplasm. This transient increase in intracellular calcium concentration can be measured using calcium-sensitive fluorescent dyes, providing a quantitative measure of GPR40 activation.

GPR40 Signaling Pathway



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Caption: GPR40 signaling cascade initiated by AMG 837.

Quantitative Data Summary

The following table summarizes the in vitro potency of AMG 837 in various assays as reported in the literature.

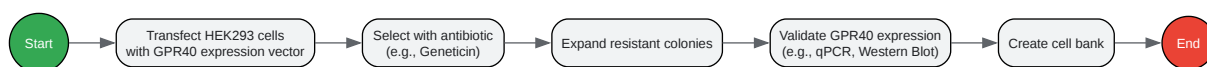
Assay Type	Cell Line	Parameter	Value	Reference
Calcium Flux	CHO cells stably expressing GPR40	EC50	$0.12 \pm 0.01 \mu\text{M}$	[4]
Inositol Phosphate Accumulation	A9 cells stably expressing GPR40	EC50	$7.8 \pm 1.2 \text{ nM}$	[1][5]
GTPyS Binding	A9 cells stably expressing GPR40	EC50	$1.5 \pm 0.1 \text{ nM}$	
Insulin Secretion	Isolated Mouse Islets	EC50	$142 \pm 20 \text{ nM}$	

Experimental Protocols

Generation of a Stable GPR40-Expressing Cell Line

A stable cell line is crucial for consistent assay performance. Human Embryonic Kidney (HEK293) or Chinese Hamster Ovary (CHO) cells are commonly used.

Workflow for Stable Cell Line Generation



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Caption: Workflow for creating a stable GPR40 cell line.

Materials:

- HEK293 cells
- GPR40 expression vector (e.g., pcDNA3.1 with a neomycin resistance gene)
- Transfection reagent (e.g., Lipofectamine 2000)
- DMEM with 10% FBS and 1% Penicillin-Streptomycin
- Geneticin (G418)

Protocol:

- One day prior to transfection, seed HEK293 cells in a 6-well plate to reach 70-80% confluency on the day of transfection.
- Transfect the cells with the GPR40 expression vector according to the manufacturer's protocol for the chosen transfection reagent.
- 48 hours post-transfection, begin antibiotic selection by replacing the medium with fresh medium containing an appropriate concentration of Geneticin (determined by a kill curve, typically 400-800 µg/mL).
- Replace the selection medium every 3-4 days until distinct antibiotic-resistant colonies appear.
- Isolate individual colonies and expand them in separate culture vessels.
- Validate GPR40 expression in the expanded clones using methods such as qPCR or Western blotting.
- Cryopreserve validated clones to create a master cell bank.

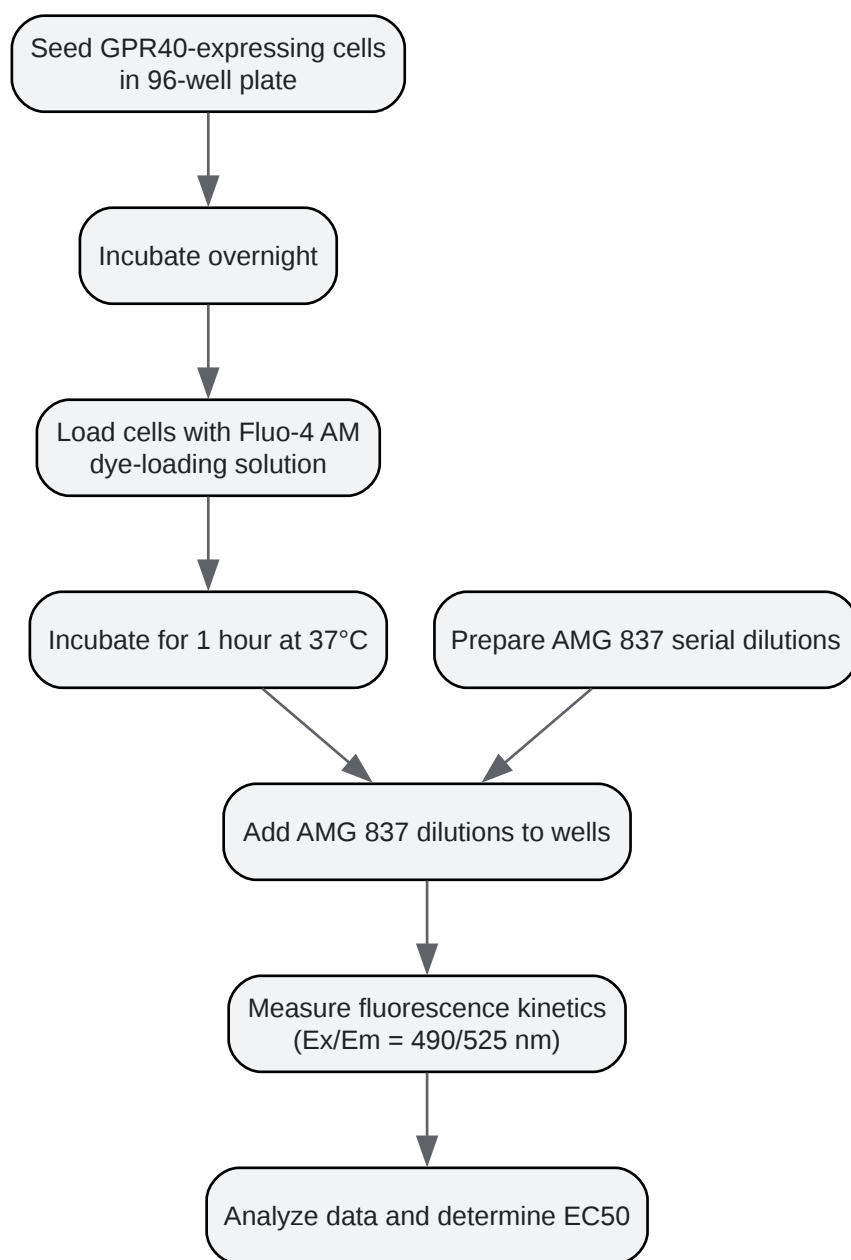
In Vitro Calcium Flux Assay Protocol

This protocol utilizes a no-wash fluorescent calcium indicator, such as Fluo-4 NW, for ease of use and high-throughput screening compatibility.

Materials:

- GPR40-expressing stable cell line (e.g., HEK293-GPR40)
- Black, clear-bottom 96-well microplates
- AMG 837
- Fluo-4 NW Calcium Assay Kit (or equivalent)
- Assay Buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- DMSO

Experimental Workflow



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Caption: Workflow for the AMG 837 calcium flux assay.

Protocol:

- Cell Plating:
 - Seed the GPR40-expressing cells into black, clear-bottom 96-well plates at a density of 40,000 to 80,000 cells per well in 100 μ L of culture medium.[6][7]

- Incubate the plates overnight at 37°C in a 5% CO₂ incubator.
- Compound Preparation:
 - Prepare a stock solution of AMG 837 in DMSO.
 - Perform serial dilutions of the AMG 837 stock solution in Assay Buffer to achieve the desired final concentrations for the dose-response curve.
- Dye Loading:
 - Prepare the Fluo-4 AM dye-loading solution according to the kit manufacturer's instructions.[\[6\]](#)[\[7\]](#)
 - Remove the culture medium from the cell plate and add 100 µL of the dye-loading solution to each well.[\[6\]](#)[\[7\]](#)
 - Incubate the plate for 1 hour at 37°C, followed by 15-30 minutes at room temperature, protected from light.[\[6\]](#)[\[7\]](#)
- Fluorescence Measurement:
 - Set up a fluorescence microplate reader (e.g., FLIPR™, FlexStation) to measure fluorescence intensity at an excitation wavelength of ~490 nm and an emission wavelength of ~525 nm.[\[6\]](#)[\[7\]](#)
 - Establish a baseline fluorescence reading for approximately 10-20 seconds.
 - Add the prepared AMG 837 dilutions to the wells.
 - Immediately begin kinetic reading of fluorescence intensity for at least 120 seconds.
- Data Analysis:
 - The response is typically calculated as the peak fluorescence intensity minus the baseline fluorescence.
 - Plot the response against the logarithm of the AMG 837 concentration.

- Fit the data to a four-parameter logistic equation to determine the EC50 value.

Conclusion

This document provides a comprehensive guide for the in vitro characterization of AMG 837 using a calcium flux assay. By following the detailed protocols for stable cell line generation and the calcium flux assay, researchers can reliably assess the potency and efficacy of AMG 837 and other GPR40 agonists. The provided diagrams and data summary serve as valuable resources for experimental planning and data interpretation in the context of drug discovery and development.

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